

Application Notes and Protocols for 5-Methyl-3-methylene-2-hexanone

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Compound of Interest

Compound Name: 5-Methyl-3-methylene-2-hexanone

Cat. No.: B143137

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A Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

5-Methyl-3-methylene-2-hexanone (CAS No. 1187-87-7) is an unsaturated ketone with growing significance in various scientific domains.[1][2] It is recognized as a biochemical tool in proteomics research and identified as an impurity in the antipsychotic drug Tetrabenazine.[1][2] Its unique molecular structure, featuring both a ketone functional group and a methylene group, makes it a versatile intermediate in chemical synthesis and polymer production.[3] Given its specific chemical characteristics and potential reactivity, adherence to stringent handling and storage protocols is paramount to ensure laboratory safety, experimental integrity, and the well-being of research personnel.

This document provides a comprehensive guide to the safe handling and storage of **5-Methyl-3-methylene-2-hexanone**, drawing upon its known chemical properties and established safety protocols for structurally related unsaturated ketones. The procedures outlined herein are designed to provide a self-validating system of safety and quality control for researchers and professionals in drug development.

Chemical and Physical Properties

A thorough understanding of the physicochemical properties of **5-Methyl-3-methylene-2-hexanone** is fundamental to its safe handling. These properties dictate the necessary precautions for storage, use, and disposal.

Property	Value	Source
Molecular Formula	C8H14O	[1][3][4]
Molecular Weight	126.20 g/mol	[3][4]
Appearance	Transparent, colorless liquid	[1][3]
Boiling Point	125-128 °C (at 730 Torr)	[1][3]
Flash Point	54.1 ± 11.9 °C	[1][3]
Density	0.824 ± 0.06 g/cm ³ (Predicted)	[1][3]
Vapor Pressure	1.5 mmHg at 25°C	[1][3]
Solubility	Soluble in chloroform, slightly soluble in methanol.	[1][3]

Hazard Identification and Risk Assessment

While a specific, comprehensive safety data sheet (SDS) for **5-Methyl-3-methylene-2-hexanone** is not widely available, its structural classification as an α,β -unsaturated ketone suggests potential hazards that must be carefully managed.[5][6] The primary risks are associated with its flammability and potential for irritation.

Flammability

With a flash point of approximately 54°C, **5-Methyl-3-methylene-2-hexanone** is a combustible liquid.[1][3] Vapors may form flammable mixtures with air, particularly at elevated temperatures.

Health Hazards

Unsaturated ketones can be irritants to the skin, eyes, and respiratory tract.[6][7] Inhalation of vapors may cause respiratory irritation. Prolonged or repeated skin contact may lead to dermatitis.

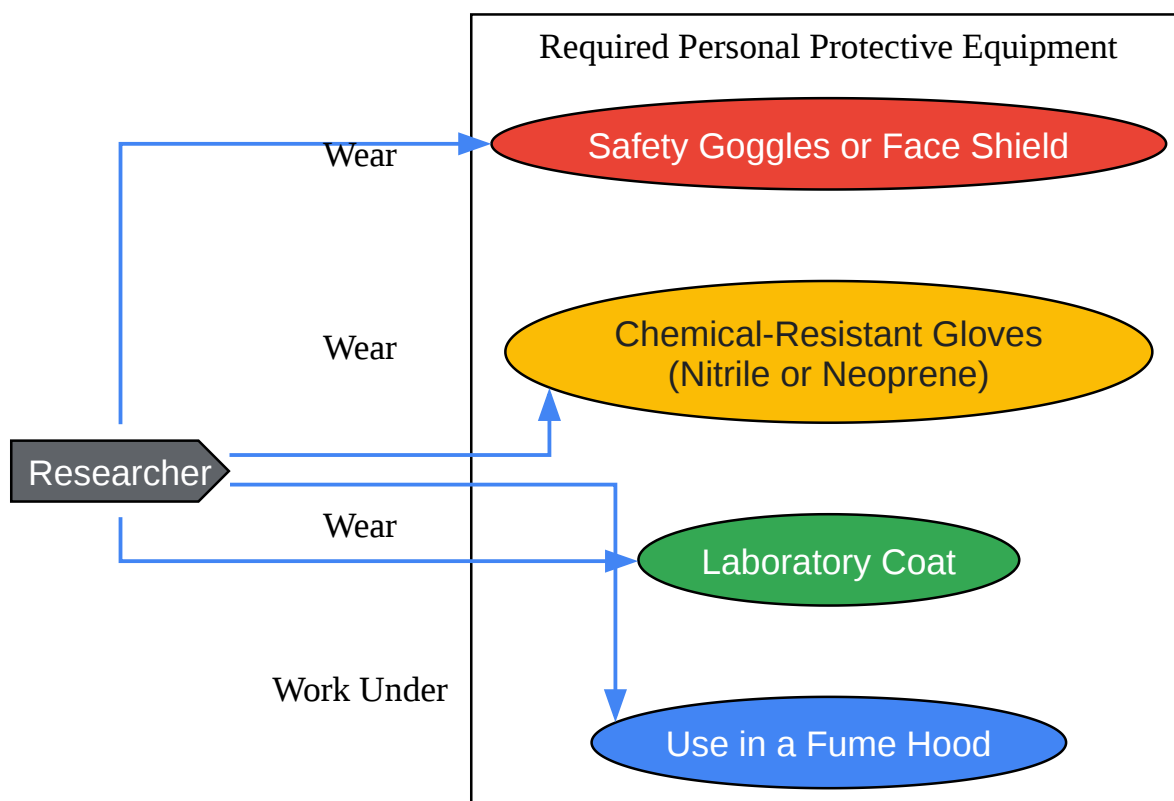
Reactivity

The presence of a carbon-carbon double bond and a carbonyl group makes this compound susceptible to various chemical reactions.[3] It may be sensitive to light and air, potentially

leading to polymerization or oxidation over time.

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **5-Methyl-3-methylene-2-hexanone** to minimize exposure and ensure personal safety.



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Caption: Mandatory Personal Protective Equipment for handling **5-Methyl-3-methylene-2-hexanone**.

Handling Procedures

Adherence to the following step-by-step protocols is crucial for the safe handling of **5-Methyl-3-methylene-2-hexanone** in a laboratory setting.

Receiving and Unpacking

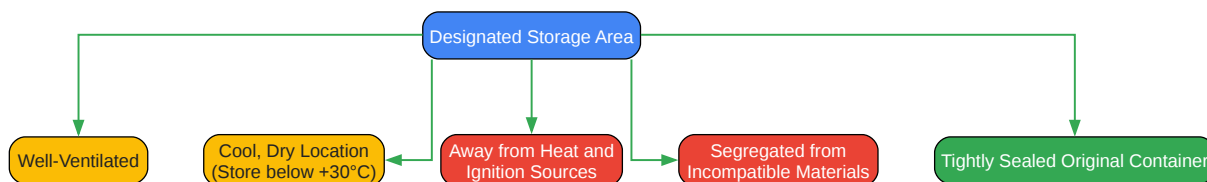
- **Inspect Container:** Upon receipt, visually inspect the container for any signs of damage or leakage.
- **Verify Labeling:** Confirm that the container is clearly labeled with the chemical name, CAS number, and appropriate hazard warnings.
- **Transport to Storage:** Transport the unopened container to the designated storage area, using a secondary container if necessary.
- **Unpacking:** Unpack the container in a well-ventilated area, preferably within a chemical fume hood.

General Handling

- **Ventilation:** Always handle **5-Methyl-3-methylene-2-hexanone** in a properly functioning chemical fume hood to minimize inhalation of vapors.^{[7][8]}
- **Ignition Sources:** Keep the compound away from open flames, hot surfaces, and other potential sources of ignition.^{[9][10]} Use non-sparking tools and explosion-proof equipment where necessary.^{[8][9]}
- **Static Discharge:** Take precautionary measures against static discharge, especially when transferring large quantities.^{[9][10]} Grounding and bonding of containers and receiving equipment is recommended.^[8]
- **Avoid Contact:** Avoid direct contact with skin, eyes, and clothing.^[7] In case of accidental contact, follow the first-aid measures outlined in Section 7.
- **Aliquotting:** When transferring or aliquotting the chemical, use appropriate glassware and dispensing tools. Avoid creating aerosols.

Storage Procedures

Proper storage is critical to maintaining the stability and purity of **5-Methyl-3-methylene-2-hexanone** and preventing hazardous situations.



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Caption: Hierarchy of storage requirements for **5-Methyl-3-methylene-2-hexanone**.

Storage Conditions

- Temperature: Store in a cool, dry, and well-ventilated place.[7][10][11] It is recommended to store below +30°C.[11]
- Container: Keep the container tightly closed to prevent evaporation and contamination.[7][9][10] Store in the original container if possible.
- Incompatible Materials: Segregate from strong oxidizing agents, strong bases, and strong reducing agents.[8]

Spill and Waste Management

Prompt and appropriate action is necessary in the event of a spill.

Spill Response

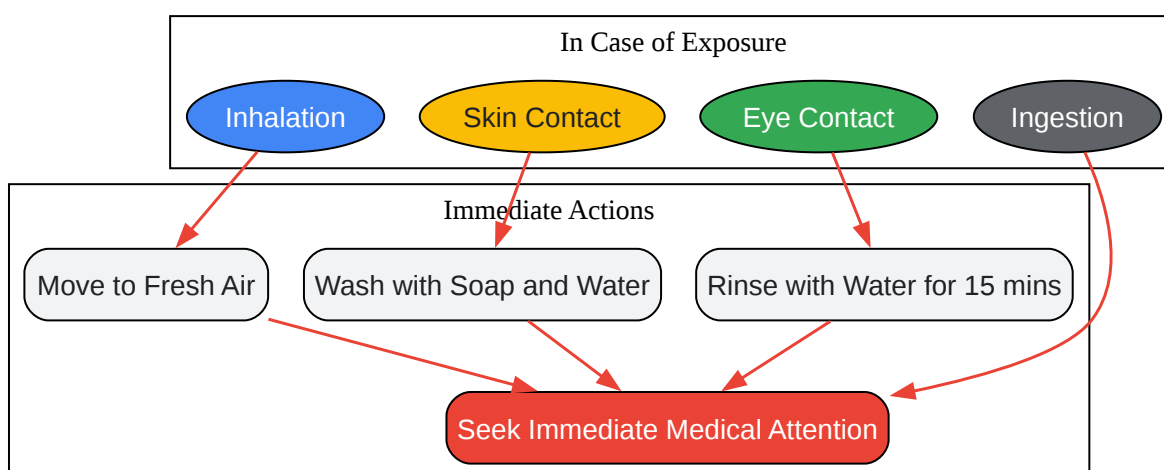
- Evacuate: Evacuate non-essential personnel from the immediate area.
- Ventilate: Ensure adequate ventilation.
- Containment: For small spills, absorb the liquid with an inert material such as vermiculite, dry sand, or earth. Do not use combustible materials like sawdust.
- Collection: Collect the absorbed material into a suitable container for disposal.

- Decontamination: Clean the spill area thoroughly with a suitable solvent, followed by soap and water.

Waste Disposal

- Dispose of waste material in accordance with local, state, and federal regulations.
- Contaminated materials, including absorbent pads and empty containers, should be treated as hazardous waste.

Emergency and First-Aid Procedures



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Caption: First-aid procedures for exposure to **5-Methyl-3-methylene-2-hexanone**.

- Inhalation: Remove the individual to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.[8][10]
- Skin Contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[8][10]

- Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Seek immediate medical attention.[8][10]
- Ingestion: Do not induce vomiting. Clean mouth with water and drink plenty of water afterwards. Seek immediate medical attention.[8][10]

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